

# Health and Safety Considerations for Benzoguanamine: A Technical Guide

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## Compound of Interest

Compound Name: Benzoguanamine

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## Abstract

This technical guide provides a comprehensive overview of the health and safety considerations for **Benzoguanamine** (CAS No. 91-76-9). It is intended to serve as a critical resource for researchers, scientists, and drug development professionals who handle or are exposed to this compound. This document consolidates key toxicological data, outlines safe handling and emergency procedures, and details the methodologies of pertinent safety assessment studies. All quantitative data is presented in tabular format for clarity and comparative analysis. Furthermore, this guide includes mandatory visualizations of experimental workflows and logical relationships to enhance understanding of the safety assessment process.

## Chemical and Physical Properties

**Benzoguanamine**, with the chemical name 6-Phenyl-1,3,5-triazine-2,4-diamine, is a white crystalline solid.<sup>[1][2]</sup> A summary of its key physical and chemical properties is provided in Table 1. Understanding these properties is fundamental to assessing its behavior in various experimental and environmental conditions.

Table 1: Physical and Chemical Properties of **Benzoguanamine**

Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>5</sub>	[3][4]
Molecular Weight	187.20 g/mol	[1]
Appearance	White crystalline powder/solid	[3][4][5]
Melting Point	219 - 221 °C	[3]
Boiling Point	> 350 °C	[5]
Density	1.42 g/cm <sup>3</sup> at 15 °C	[5]
Water Solubility	320 mg/L at 25 °C	[6]
log Pow (Octanol-Water Partition Coefficient)	1.36 - 1.41 at 25 °C	[5]
Vapor Pressure	< 0 Pa at 100 °C	[5]
pH	6.5 (0.3 g/L aqueous solution at 20 °C)	[3]

## Hazard Identification and Classification

**Benzoguanamine** is classified as harmful if swallowed and is harmful to aquatic life with long-lasting effects.[3][5][7] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **Benzoguanamine**:

- H302: Harmful if swallowed.[3][5]
- H412: Harmful to aquatic life with long lasting effects.[3][5]

Some sources also indicate that it may cause harm to the unborn child and may cause harm to breast-fed children.

## Toxicology Profile

The toxicological profile of **Benzoguanamine** has been evaluated through various studies, primarily following OECD guidelines. A summary of the key toxicological endpoints is presented

in Table 2.

Table 2: Summary of Toxicological Data for **Benzoguanamine**

Endpoint	Species	Route	Value	Guideline	Reference(s)
Acute Oral Toxicity (LD50)	Rabbit	Oral	1470 mg/kg	-	[3]
Acute Oral Toxicity (LD50)	Rat (male)	Oral	933 mg/kg	OECD TG 401	[8]
Acute Oral Toxicity (LD50)	Rat (female)	Oral	1231 mg/kg	OECD TG 401	[8]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation (4h)	2.932 mg/L	OECD TG 403	[8]
Skin Irritation/Corrosion	Rabbit	Dermal	Not irritating	OECD TG 404	[8]
Eye Irritation/Corrosion	Rabbit	Ocular	Mildly irritating	-	[8]
Skin Sensitization	-	-	No data available	-	[8]
Genotoxicity (Ames Test)	S. typhimurium	In vitro	Not mutagenic	OECD TG 471 & 472	[9]
Genotoxicity (Chromosome Aberration)	Chinese Hamster Lung Cells	In vitro	Negative	-	[3]
Carcinogenicity	Rat, Mouse	Oral (in diet)	Inactive	-	[10]

Reproductive/ Developmental Toxicity (NOAEL)	Rat	Oral (gavage)	20 mg/kg/day	OECD TG 422	<a href="#">[8]</a>
Sub-chronic Oral Toxicity (NOAEL)	Rat	Oral (feeding)	19 mg/kg/day	OECD TG 408	<a href="#">[8]</a>

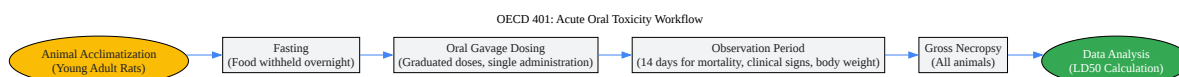
## Experimental Protocols

Detailed experimental protocols for the specific studies conducted on **Benzoguanamine** are not publicly available. However, the methodologies generally follow the OECD Guidelines for the Testing of Chemicals. The following sections provide a summary of the procedures outlined in these guidelines.

### Acute Oral Toxicity (OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.[\[3\]](#)

- **Test Animals:** Typically young adult rats of a commonly used laboratory strain.[\[3\]](#) At least 5 animals of the same sex are used for each dose level.[\[3\]](#)
- **Administration of Test Substance:** The substance is administered orally by gavage in graduated doses to several groups of animals, with one dose per group.[\[3\]](#) The substance is usually dissolved or suspended in a suitable vehicle, such as water or corn oil.[\[3\]](#) The volume administered should not exceed 1 mL/100 g body weight for rodents.[\[3\]](#)
- **Observations:** Animals are observed for mortality, signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[3\]](#)
- **Pathology:** A gross necropsy is performed on all animals at the end of the study.[\[3\]](#)



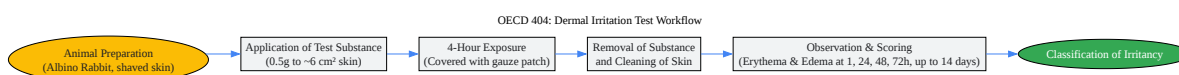
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Workflow for OECD Guideline 401 Acute Oral Toxicity Test.

## Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause irritation or corrosion to the skin.[4]

- Test Animals: Albino rabbits are the preferred species.[4]
- Application of Test Substance: A single dose of 0.5 g of the solid substance, moistened with a small amount of a suitable vehicle, is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch and non-irritating tape.[4]
- Exposure Duration: The exposure period is typically 4 hours.[4]
- Observations: The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[4] Observations may continue for up to 14 days to assess the reversibility of any effects.[4]
- Scoring: Dermal reactions are scored according to a standardized grading system.



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Workflow for OECD Guideline 404 Dermal Irritation Test.

## Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test (OECD Guideline 422)

This study provides information on general systemic toxicity as well as on male and female reproductive performance.[\[1\]](#)

- Test Animals: Rats are the recommended species. At least 10 animals of each sex per group are used.[\[1\]](#)
- Dosing: The test substance is administered daily in graduated doses to several groups of males and females.[\[1\]](#) Dosing for males is for a minimum of four weeks, and for females throughout the study (approximately 63 days).[\[1\]](#)
- Mating: A "one male to one female" mating procedure is typically used.[\[1\]](#)
- Observations: Clinical observations, body weight, food/water consumption, and estrous cycles are monitored. Offspring are observed for viability, growth, and development.[\[1\]](#)
- Pathology: Gross necropsy and histopathology are performed on parental animals and offspring.[\[1\]](#)

## Repeated Dose 90-Day Oral Toxicity Study in Rodents (OECD Guideline 408)

This study provides information on the possible health hazards likely to arise from repeated exposure over a prolonged period.[\[2\]](#)[\[5\]](#)

- Test Animals: The rat is the preferred species. At least 10 males and 10 females are used per dose group.[\[2\]](#)
- Dosing: The test substance is administered orally (via gavage, diet, or drinking water) daily for 90 days at three or more dose levels.[\[2\]](#)

- Observations: Daily detailed clinical observations, weekly body weight and food consumption measurements, and ophthalmological examinations are conducted.[2] Hematology, clinical biochemistry, and urinalysis are performed at the end of the study.[2]
- Pathology: All animals undergo a full gross necropsy, and histopathological examination of organs and tissues is performed.[2]

## Genotoxicity and Carcinogenicity

- Genotoxicity: **Benzoguanamine** was not mutagenic in the Ames test (bacterial reverse mutation assay).[9] A chromosome aberration test in vitro using Chinese hamster lung cells was also negative.[3]
- Carcinogenicity: A long-term carcinogenicity study in which **Benzoguanamine** was administered in the diet to male rats and male and female mice for 18 months showed no evidence of carcinogenic activity.[10]

## Safe Handling and Storage Engineering Controls

- Use in a well-ventilated area.[5]
- Provide appropriate exhaust ventilation at places where dust is formed.[3]

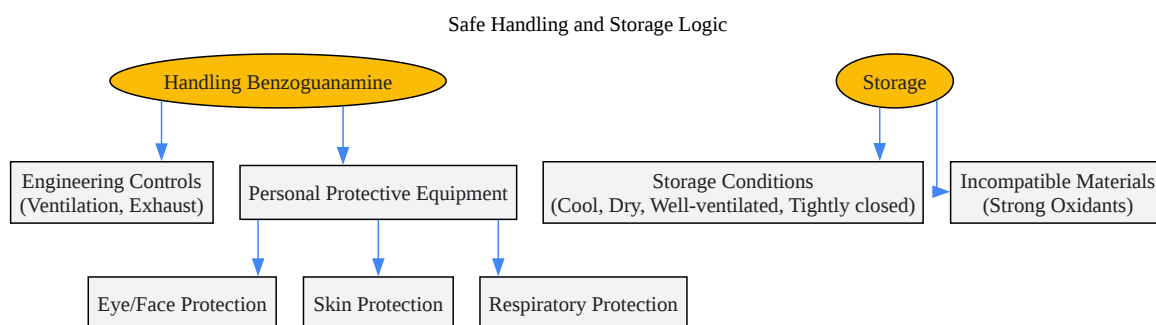
## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or equivalent.[3]
- Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[3]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a suitable respirator should be worn.
- Body Protection: Wear appropriate protective clothing.[5]



## Storage

- Keep container tightly closed in a dry and well-ventilated place.[3]
- Store in a cool place.[3]
- Store locked up.[8]
- Separated from strong oxidants and food and feedstuffs.[5]



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Logical relationship for safe handling and storage of **Benzoguanamine**.

## Emergency Procedures

### First Aid Measures

- If Inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3]

- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[3]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [3]

## Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.[3]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[3]

## Disposal Considerations

- Dispose of surplus and non-recyclable solutions to a licensed disposal company.[3]
- Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Waste material must be disposed of in accordance with national and local regulations.[3]

## Signaling Pathways and Mechanism of Toxicity

There is limited publicly available information specifically detailing the signaling pathways affected by **Benzoguanamine**. As a triazine derivative, its toxicological effects may be related to mechanisms observed with other compounds in this class, but further research is required to elucidate the specific molecular targets and pathways for **Benzoguanamine**.

## Conclusion

**Benzoguanamine** presents a moderate hazard profile, being harmful if swallowed and harmful to aquatic life. The available toxicological data from studies following OECD guidelines indicate a low potential for acute dermal and eye irritation, and it is not considered mutagenic or carcinogenic based on the reviewed studies. Safe handling practices, including the use of appropriate engineering controls and personal protective equipment, are essential to minimize exposure. In case of accidental exposure, the recommended first aid measures should be followed promptly. Proper disposal in accordance with regulations is crucial to prevent environmental contamination. Further research is warranted to fully understand its mechanism of toxicity and potential effects on specific cellular signaling pathways.

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## References

- 1. Benzoguanamine | C<sub>9</sub>H<sub>9</sub>N<sub>5</sub> | CID 7064 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. BENZOGUANAMINE - Ataman Kimya [atamanchemicals.com]
- 5. echemi.com [echemi.com]
- 6. Benzoguanamine Research Chemical for Advanced Materials [benchchem.com]
- 7. cpachem.com [cpachem.com]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. fishersci.com [fishersci.com]

- 10. Benzoguanamine | 91-76-9 [chemicalbook.com]
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